

Sapitinib metabolic profile comparison with other TKIs

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Compound Focus: Sapitinib

CAS No.: 848942-61-0

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Sapitinib Metabolic Stability Data

The table below summarizes the key in vitro metabolic stability parameters for **Sapitinib** (AZD8931), a pan-erbB TKI, as identified from recent research.

Parameter	Value for Sapitinib	Experimental Conditions
In vitro half-life (t _{1/2})	21.07 minutes	Human Liver Microsomes (HLMs) [1] [2]
Intrinsic Clearance (CL _{int})	38.48 mL/min/kg	Human Liver Microsomes (HLMs) [1] [2]
Predicted Bioavailability	Moderate (based on extraction ratio)	Estimated from CL _{int} [1]
Major Metabolizing Enzyme	CYP3A4 (predicted in silico)	StarDrop WhichP450 module [1]

Parameter	Value for Sapitinib	Experimental Conditions
Main Metabolic Pathways	Oxidation and amine/ether cleavage around the piperidine ring, followed by sulphate or glucuronide conjugation [1]	

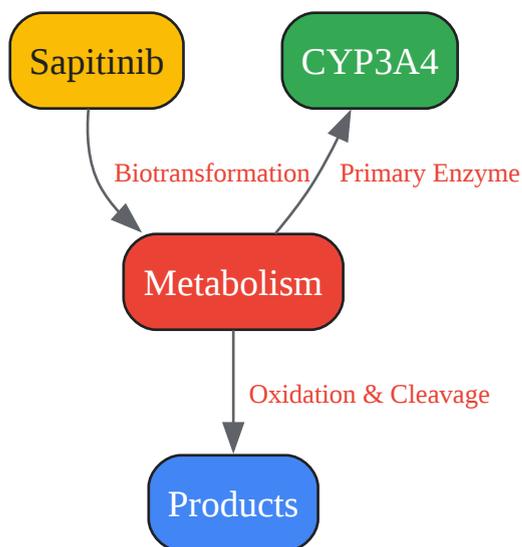
Experimental Protocol for Sapitinib Data

The data in the table above was generated using the following validated methodology, which can serve as a reference for your own comparisons [1]:

- **Analytical Method:** A highly sensitive, rapid, and specific **LC-MS/MS (Liquid Chromatography with Tandem Mass Spectrometry)** method.
- **Biological System: Human Liver Microsomes (HLMs)**, a standard in vitro system for studying phase I metabolism.
- **Method Validation:** The bioanalytical method was fully validated per FDA guidelines, confirming its linearity, selectivity, precision, and accuracy.
- **In silico Support:** Metabolic lability and the primary metabolizing enzyme (CYP3A4) were predicted using the **StarDrop WhichP450 module** prior to in vitro experiments. The model identified the N-methylacetamide group as the primary site of metabolism.

Sapitinib Metabolism Pathway

The following diagram illustrates the primary metabolic pathway of **Sapitinib**, based on the in silico and in vitro findings.



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References

1. In Silico and In Vitro Metabolic Stability Evaluation - PMC [pmc.ncbi.nlm.nih.gov]
2. Development of an LC-MS/MS Method for Quantification ... [pubmed.ncbi.nlm.nih.gov]

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